

Personal protective equipment for handling TIM-063

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Compound of Interest

Compound Name: TIM-063

Cat. No.: B12406557

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Essential Safety and Handling Guide for TIM-063

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, use, and disposal of **TIM-063**, a selective and cell-permeable CaMKK inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are the first line of defense against potential exposure to **TIM-063**. The following are mandatory when handling this compound.

Personal Protective Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles.	Protects eyes from splashes or dust.
Hand Protection	Nitrile or other appropriate chemical-resistant gloves.	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use a properly fitted NIOSH-approved respirator if ventilation is inadequate or when handling large quantities.	Minimizes inhalation of dust or aerosols.

Engineering Controls	Specification	Purpose
Ventilation	Work in a well-ventilated area.	Minimizes accumulation of airborne contaminants.
Fume Hood	Mandatory for handling the powdered form of TIM-063 or preparing stock solutions.	Provides localized exhaust to capture and remove airborne particles.
Safety Shower & Eyewash Station	Readily accessible in the work area.	For immediate decontamination in case of accidental exposure.

Operational Plan: Handling and Storage

TIM-063 is a potent biochemical so meticulous handling and storage are paramount to maintain its stability and prevent contamination.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.

- Verify that the product name and CAS number (2493978-38-2) on the label match your order.

Storage:

- Store **TIM-063** powder at -20°C for long-term stability (up to 2 years).
- For solutions in DMSO, store at -80°C for up to 6 months or at 4°C for up to 2 weeks.
- Protect from light and moisture.

Preparation of Stock Solutions:

- Equilibrate the vial of **TIM-063** powder to room temperature before opening to prevent condensation.
- Work inside a chemical fume hood.
- Add the desired volume of an appropriate solvent (e.g., DMSO) to the vial to achieve the target concentration.
- Cap the vial tightly and vortex until the powder is completely dissolved.

Disposal Plan

All waste materials contaminated with **TIM-063** must be disposed of in accordance with local, state, and federal regulations for chemical waste.

Waste Type	Disposal Procedure
Unused TIM-063 Powder	Dispose of as hazardous chemical waste. Do not discard in regular trash.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed hazardous waste container.
Liquid Waste (e.g., unused solutions)	Collect in a clearly labeled, sealed, and chemical-resistant waste container.

Experimental Protocols

The following are generalized protocols for common experiments involving **TIM-063**.

Researchers should adapt these based on their specific experimental needs and cell systems.

Inhibition of CaMKK Activity in Cultured Cells

This protocol describes a general method for treating cultured cells with **TIM-063** to inhibit CaMKK activity.

- **Cell Culture:** Plate cells at the desired density in a suitable culture vessel and allow them to adhere overnight.
- **Preparation of Working Solution:** Dilute the **TIM-063** stock solution in cell culture medium to the desired final concentration. It is recommended to perform a dose-response experiment to determine the optimal concentration for your cell type.
- **Cell Treatment:** Remove the existing culture medium from the cells and replace it with the medium containing **TIM-063**.
- **Incubation:** Incubate the cells for the desired period. Incubation times may vary depending on the specific experimental goals.
- **Downstream Analysis:** Following incubation, lyse the cells and proceed with downstream analyses such as Western blotting to assess the phosphorylation status of CaMKK targets (e.g., CaMKI, CaMKIV, AMPK α).

Kinase Inhibition Assay

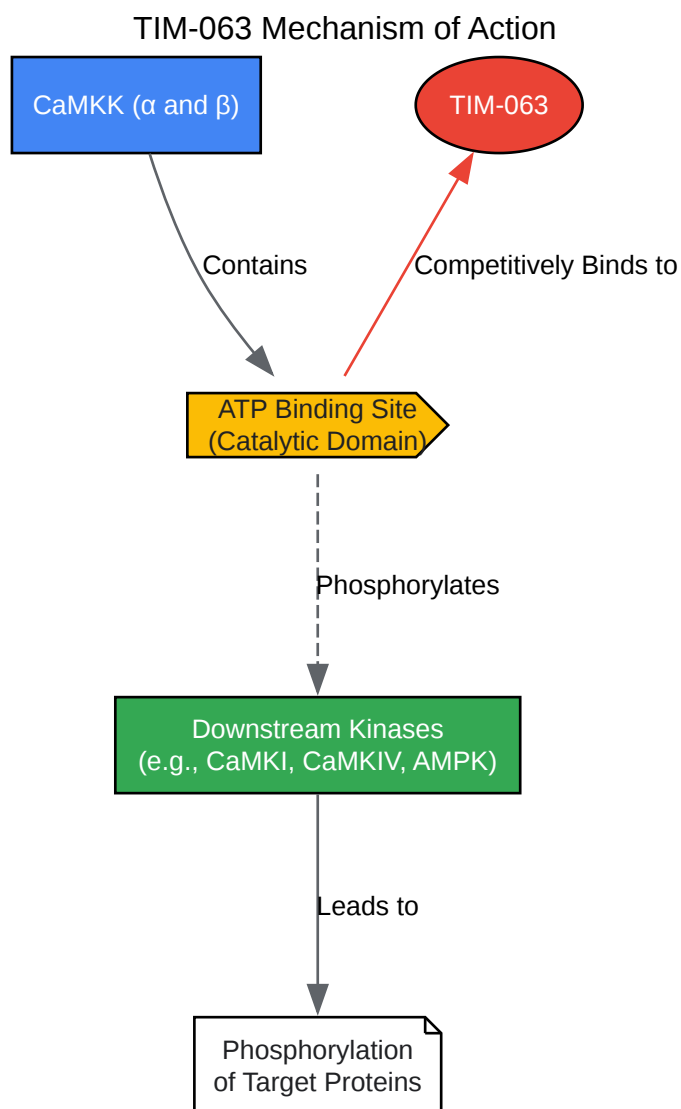
This protocol outlines a general in vitro kinase assay to measure the inhibitory effect of **TIM-063** on CaMKK activity.

- **Reaction Mixture Preparation:** In a microcentrifuge tube, prepare a reaction mixture containing the kinase buffer, the CaMKK enzyme, and the substrate protein.
- **Addition of **TIM-063**:** Add varying concentrations of **TIM-063** to the reaction mixtures. Include a control with no inhibitor.

- Initiation of Reaction: Start the kinase reaction by adding ATP (often radiolabeled, e.g., [γ - ^{32}P]ATP).
- Incubation: Incubate the reaction at the optimal temperature (e.g., 30°C) for a specific duration.
- Termination of Reaction: Stop the reaction by adding a stop solution (e.g., SDS-PAGE loading buffer).
- Analysis: Analyze the phosphorylation of the substrate by methods such as autoradiography or immunoblotting.

Signaling Pathway and Experimental Workflow Diagrams

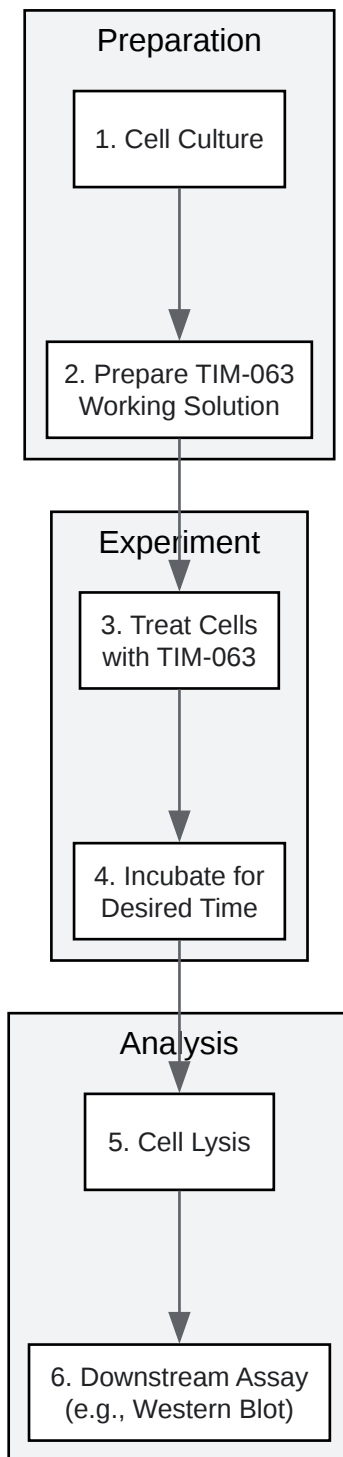
The following diagrams illustrate the mechanism of action of **TIM-063** and a typical experimental workflow.



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Caption: Competitive inhibition of CaMKK by **TIM-063**.

General Experimental Workflow with TIM-063



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Caption: A typical workflow for cell-based experiments using **TIM-063**.

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